

Physical and chemical properties of 5,8-Dibromo-2,3-diethylquinoxaline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,8-Dibromo-2,3-diethylquinoxaline

Cat. No.: B597577

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An In-depth Technical Guide to 5,8-Dibromo-2,3-diethylquinoxaline

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,8-Dibromo-2,3-diethylquinoxaline is a halogenated heterocyclic compound belonging to the quinoxaline family. Quinoxaline derivatives are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and electronic properties. This technical guide provides a summary of the available physical and chemical properties of **5,8-Dibromo-2,3-diethylquinoxaline**. It is important to note that while basic identifiers are available, detailed experimental data for this specific compound is limited in publicly accessible literature. This guide presents the known information and highlights areas where further experimental characterization is needed.

Core Physical and Chemical Properties

While specific experimental values for properties like melting and boiling points are not readily available for **5,8-Dibromo-2,3-diethylquinoxaline**, the fundamental molecular properties have been established. Commercial suppliers indicate a purity of greater than 98% as determined by High-Performance Liquid Chromatography (HPLC)[1].

Table 1: Summary of Physical and Chemical Data for **5,8-Dibromo-2,3-diethylquinoxaline**

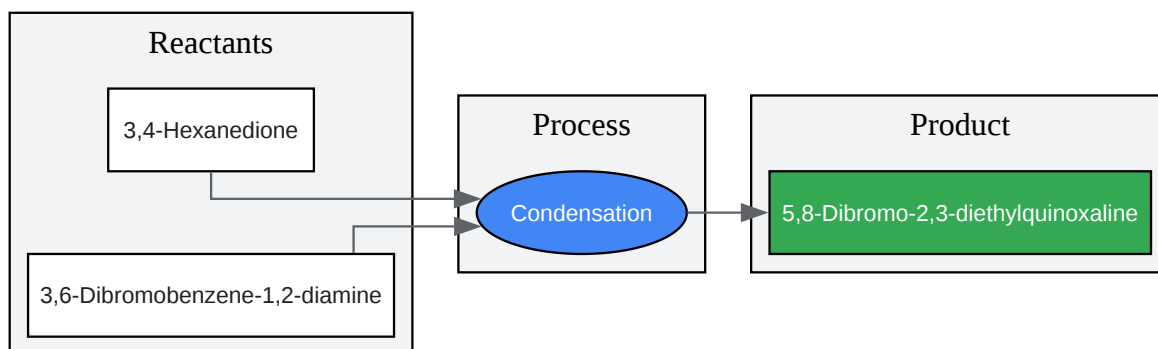
Property	Value	Source
CAS Number	148231-14-5	[2]
Molecular Formula	C ₁₂ H ₁₂ Br ₂ N ₂	[1]
Molecular Weight	344.05 g/mol	[1]
Purity	>98% (HPLC)	[1]
Storage Temperature	2-8°C	[2]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of **5,8-Dibromo-2,3-diethylquinoxaline** are not currently available in the public domain. However, general synthetic routes to quinoxaline derivatives can be adapted.

General Synthesis of Quinoxalines

A common and established method for the synthesis of quinoxalines involves the condensation of a 1,2-diamine with a 1,2-dicarbonyl compound. For the synthesis of **5,8-Dibromo-2,3-diethylquinoxaline**, the logical precursors would be 3,6-dibromobenzene-1,2-diamine and 3,4-hexanedione.

Figure 1: Proposed Synthesis of **5,8-Dibromo-2,3-diethylquinoxaline**

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Caption: Proposed synthetic pathway for **5,8-Dibromo-2,3-diethylquinoxaline**.

A general procedure for a similar reaction involves stirring the diamine and dicarbonyl compound in a suitable solvent, such as ethanol or acetic acid, often at room temperature or with gentle heating. The product can then be isolated by filtration and purified by recrystallization.

Spectral Data and Characterization

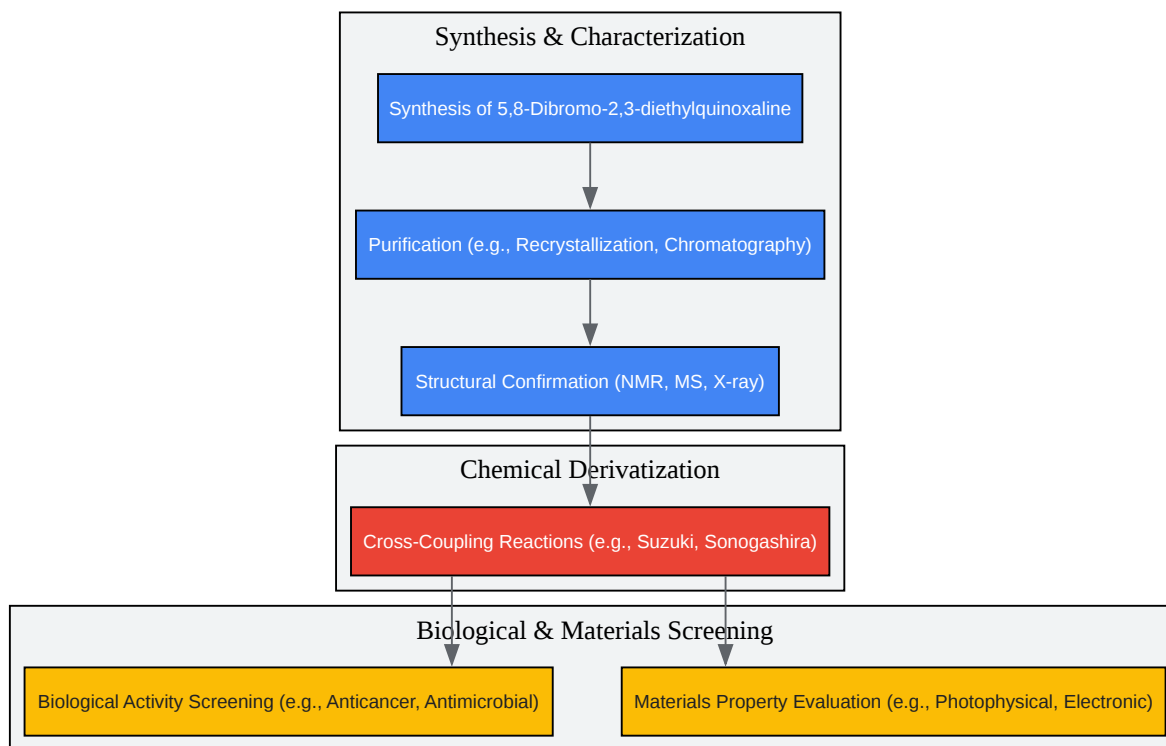
Specific spectral data such as ^1H NMR, ^{13}C NMR, and mass spectrometry for **5,8-Dibromo-2,3-diethylquinoxaline** are not published in detail. However, chemical suppliers suggest that such data, including HPLC, LC-MS, and UPLC, is available upon request[3]. For reference, the ^1H and ^{13}C NMR spectral data for a related compound, 5,8-dibromo-2,3-bis(3-(octyloxy)phenyl)quinoxaline, have been reported[4].

Applications and Future Research

The applications of **5,8-Dibromo-2,3-diethylquinoxaline** in drug development and its involvement in biological signaling pathways have not yet been documented in scientific literature. The broader class of quinoxaline derivatives has been investigated for a wide range of biological activities, including as anticancer, antimicrobial, and antiviral agents.

Given the presence of two bromine atoms, this compound could serve as a valuable building block in cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to generate more complex molecules with potential biological or material science applications.

Figure 2: Potential Research Workflow



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Caption: A potential workflow for future research involving **5,8-Dibromo-2,3-diethylquinoxaline**.

Conclusion

5,8-Dibromo-2,3-diethylquinoxaline is a chemical compound with established basic properties but a significant lack of in-depth experimental characterization in the public domain. For researchers and professionals in drug development, this compound represents an opportunity for foundational research, including the development and publication of detailed synthetic and analytical protocols, as well as the exploration of its potential in medicinal

chemistry and materials science through derivatization and screening. The information provided herein serves as a starting point for such investigations.

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